

A Comparative Guide to Analytical Standards and Reference Materials for Hydroxytrimethylaminium (Choline)

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Compound of Interest

Compound Name: Hydroxytrimethylaminium

Cat. No.: B15088961

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of analytical standards and reference materials for **hydroxytrimethylaminium**, commonly known as choline. It is designed to assist researchers, scientists, and drug development professionals in selecting the most appropriate standards and analytical methods for their specific needs. This document outlines commercially available standards, compares common analytical techniques with supporting data, and provides detailed experimental protocols.

Comparison of Analytical Standards for Choline

The selection of a suitable analytical standard is critical for achieving accurate and reproducible results in the quantification of choline. Several suppliers offer choline in various forms and purity grades. The following table summarizes some of the commercially available analytical standards for choline.

Supplier	Product Name	CAS Number	Purity/Grade	Format
LGC Standards	Choline Chloride	67-48-1	>95% (HPLC)[1]	Neat
Sigma-Aldrich	Choline chloride	67-48-1	Pharmaceutical Secondary Standard; Certified Reference Material, traceable to USP 1133547	Neat
USP	Choline Bitartrate Reference Standard	87-67-2	Contains NLT 99.0% and NMT 100.5% of choline bitartrate, calculated on the anhydrous basis[2]	Neat
Veeprho	Choline Chloride	67-48-1	Impurity Reference Standard[3]	Neat
Selleck Chemicals	Choline Chloride	67-48-1	100.0% purity (HPLC)[4]	Powder

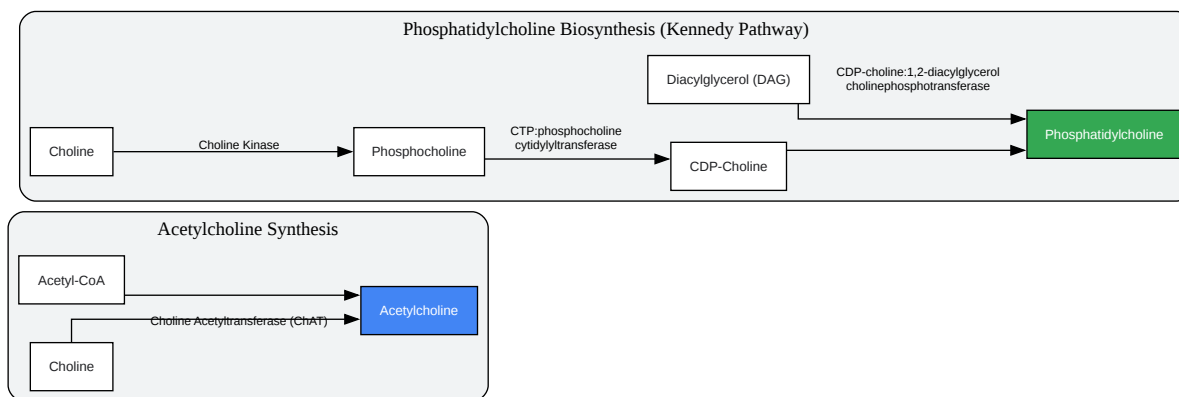
Comparison of Analytical Methods for Choline Quantification

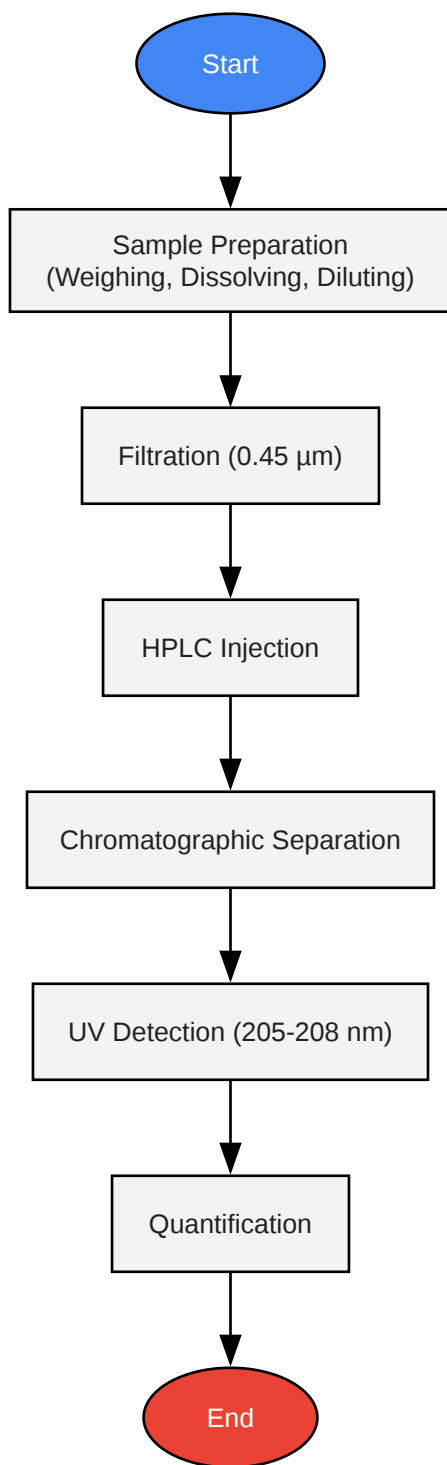
A variety of analytical methods are available for the quantification of choline in different matrices. The choice of method depends on factors such as the required sensitivity, sample matrix, available instrumentation, and throughput. This section compares three commonly used techniques: High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and Enzymatic Assays.

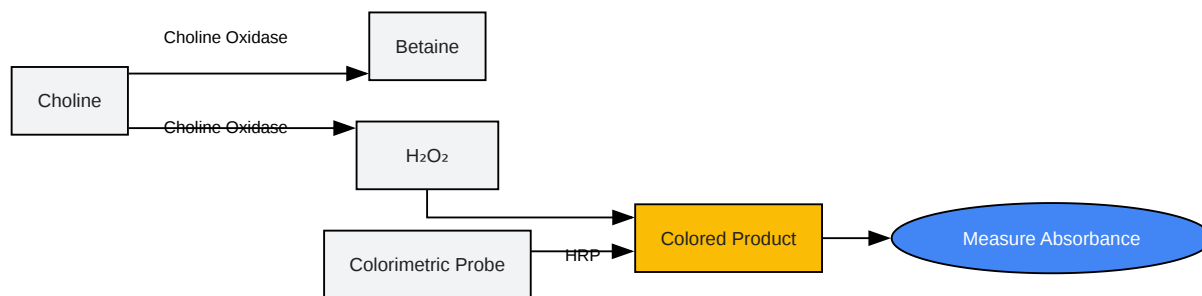
Parameter	HPLC-UV	LC-MS/MS	Enzymatic Assay
Limit of Detection (LOD)	4 µg/mL[5]	200 ppb[6]	Colorimetric: 1 µM, Fluorimetric: 0.2 µM[7]
Limit of Quantification (LOQ)	12 µg/mL[5]	Not Specified	Not Specified
Linearity Range	50–150 µg/mL ($R^2 > 0.9900$)[5]	1 to 1000 nmol/L (for choline in plasma)[8]	Colorimetric: 1 to 100 µM, Fluorimetric: 0.2 to 10 µM[9]
Recovery	99.3% to 101.0%[5]	90% to 115%[10]	102 +/- 1.6% (in liver homogenates)[11]
Precision (%RSD)	Not Specified	1.6% to 13%[10]	Not Specified

Signaling Pathways Involving Choline

Choline is an essential nutrient that plays a crucial role in several metabolic pathways. It is a precursor for the synthesis of the neurotransmitter acetylcholine and the major membrane phospholipid, phosphatidylcholine.







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